



Application Notes: Western Blot Protocol for IRAK4 Protein Levels

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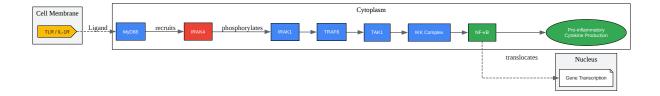
Interleukin-1 Receptor-Associated Kinase 4 (IRAK4) is a critical serine/threonine kinase that serves as a master regulator in the innate immune system.[1] It is a pivotal component in the signaling pathways initiated by Toll-like receptors (TLRs) and Interleukin-1 receptors (IL-1Rs). [2] Upon ligand binding, TLRs and IL-1Rs recruit the adaptor protein MyD88, which in turn recruits IRAK4, leading to the formation of the Myddosome signaling complex.[1] This event triggers a cascade that activates downstream transcription factors like NF-kB, culminating in the production of pro-inflammatory cytokines.[1][2] Given its central role in inflammation, IRAK4 is a significant therapeutic target for a wide range of autoimmune diseases, inflammatory disorders, and some cancers.[1][3]

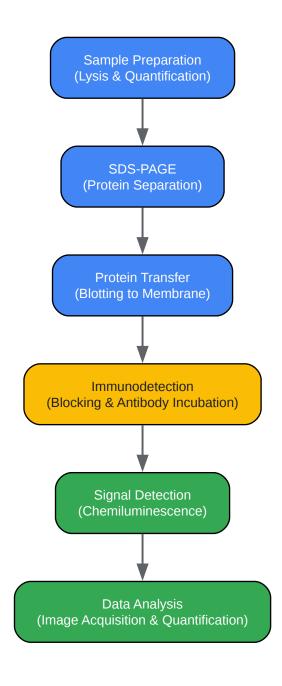
Accurate quantification of IRAK4 protein levels is crucial for understanding its role in disease and for developing targeted therapeutics. Western blotting is a fundamental technique for reliably detecting and quantifying IRAK4 protein in cell lysates and tissue homogenates.[2]

Signaling Pathway and Experimental Workflow

To provide context for the protocol, the following diagrams illustrate the IRAK4 signaling cascade and the general workflow of the Western blot experiment.









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